

# synthesis of 2-Fluorobenzoic acid for beginners.

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## Compound of Interest

Compound Name: 2-Fluorobenzoic acid

Cat. No.: B7722697

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An In-depth Technical Guide to the Synthesis of **2-Fluorobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

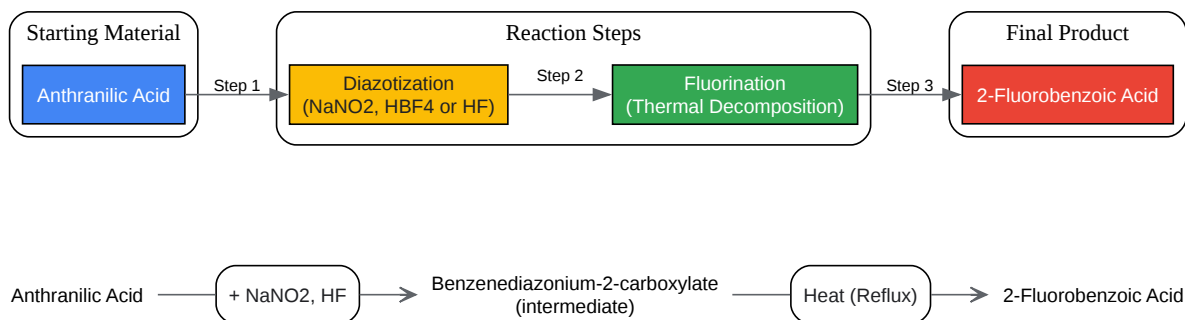
## Introduction

**2-Fluorobenzoic acid** is a key intermediate in the synthesis of various pharmaceuticals, agrochemicals, and specialty chemicals. Its fluorine substitution can significantly influence the biological activity and physicochemical properties of target molecules. This guide provides a detailed overview of common and accessible synthetic routes to **2-fluorobenzoic acid**, with a focus on methodologies suitable for a laboratory setting. Experimental protocols, quantitative data, and workflow visualizations are presented to aid researchers in the practical application of these methods.

## Synthetic Pathways

Several synthetic strategies can be employed to produce **2-fluorobenzoic acid**. The most prevalent methods, particularly for beginners, involve the diazotization of anthranilic acid (a variation of the Balz-Schiemann reaction) and the oxidation of 2-fluorobenzaldehyde. Another approach involves the nucleophilic fluorination of 1-arylbenziodoxolones, which is a more recent development.

A logical workflow for the primary synthesis route is depicted below:



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